

An In-depth Technical Guide to the Physical and Chemical Properties of Furfurylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Furfurylamine

Cat. No.: B118560

[Get Quote](#)

Introduction

Furfurylamine, also known as (2-furanyl)methanamine, is a furan-based primary amine that serves as a versatile intermediate in the chemical and pharmaceutical industries.[1][2] Derived from furfural, which is readily obtainable from renewable biomass sources such as corncobs, **furfurylamine** is considered a key platform chemical in green chemistry.[3][4] Its unique structure, combining a furan ring with an aminomethyl group, imparts a range of properties that make it a valuable building block in the synthesis of pharmaceuticals, agrochemicals, polymers, and corrosion inhibitors.[5][6] This technical guide provides a comprehensive overview of the physical and chemical properties of **furfurylamine**, detailed experimental protocols for its synthesis, and a summary of its key reactivity characteristics.

Physical Properties

Furfurylamine is a colorless to light yellow liquid with a characteristic amine-like, fishy odor.[3][5][7] It is miscible with water and soluble in common organic solvents such as ethanol and ether.[3][7] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **Furfurylamine**

Property	Value	References
Molecular Formula	C ₅ H ₇ NO	[8]
Molecular Weight	97.12 g/mol	[8]
Appearance	Colorless to light yellow liquid	[3][5]
Odor	Strong, fishy, ammonia-like	[5][7]
Melting Point	-70 °C	[7][9][10]
Boiling Point	145-146 °C	[7][9][10]
Density	1.099 g/mL at 25 °C	[7][9][10]
Vapor Density	3.35 (vs air)	[7][10][11]
Vapor Pressure	4 mm Hg at 20 °C	[7][10][11]
Refractive Index	n _{20/D} 1.490	[7][10][11]
Flash Point	46 °C (114.8 °F)	[10][12]
Water Solubility	Soluble	[3][5][9]
Solubility in other solvents	Soluble in ethanol, ether, chloroform, and ethyl acetate (slightly)	[3][7]

Chemical Properties and Reactivity

Furfurylamine exhibits the typical reactivity of a primary amine. It is a chemical base and reacts exothermically with acids to form salts.[3][13] The lone pair of electrons on the nitrogen atom also makes it a good nucleophile. It is sensitive to air, absorbing carbon dioxide, which can lead to its degradation over time.[3][5]

Table 2: Chemical and Reactivity Data for **Furfurylamine**

Property	Value	References
CAS Number	617-89-0	[8]
pKa	9.12 ± 0.29 (Predicted)	[5][7]
pH	11.6 (100 g/L in H ₂ O at 20 °C)	[5][7]
Stability	Air sensitive; absorbs carbon dioxide.	[3][5]
Incompatibilities	Acids, acid chlorides, acid anhydrides, strong oxidizing agents, isocyanates, halogenated organics, peroxides, phenols (acidic), and epoxides.	[3][13][14]
Hazardous Decomposition Products	Under fire conditions, it can emit toxic fumes including nitrogen oxides (NO _x) and carbon oxides.	[14][15]

As a flammable liquid, **furfurylamine** vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[3][13] It is also corrosive and can cause severe skin burns and eye damage.[8]

Synthesis of Furfurylamine

The most common method for the synthesis of **furfurylamine** is the reductive amination of furfural.[2][9] This can be achieved through various chemical and chemoenzymatic routes.

Experimental Protocol: Reductive Amination of Furfural using a Zinc/Hydrochloric Acid System

This protocol describes a laboratory-scale synthesis of **furfurylamine** from furfuryloxime, which is readily prepared from furfural.

Materials:

- Furfuryloxime
- Hydrochloric acid (6.0 M)
- Zinc dust
- Ammonia solution (30%)
- Sodium hydroxide solution (6 M)
- Cyclohexane
- Anhydrous sodium sulfate

Procedure:

- To a solution of furfuryloxime (2 g, 18 mmol) in hydrochloric acid (6.0 M, 24 mL), slowly add zinc dust (4.71 g, 72 mmol) in portions.
- Stir the resulting solution at room temperature for 2 hours.
- To the resulting slurry, add a solution of ammonia (30%, 5.1 mL) and sodium hydroxide (6 M, 24 mL) dropwise.
- Heat the mixture to 60 °C and stir for 15 minutes.
- Cool the resultant solution and filter to remove any solids.
- Extract the mother liquor with cyclohexane.
- Dry the organic extract over anhydrous sodium sulfate and filter.
- Remove the solvent under vacuum to yield **furfurylamine** as a yellow liquid.^{[3][7]}

Experimental Protocol: One-Pot Reductive Amination of Furfural in Water

This method provides a more direct, one-pot synthesis from furfural.^[4]

Materials:

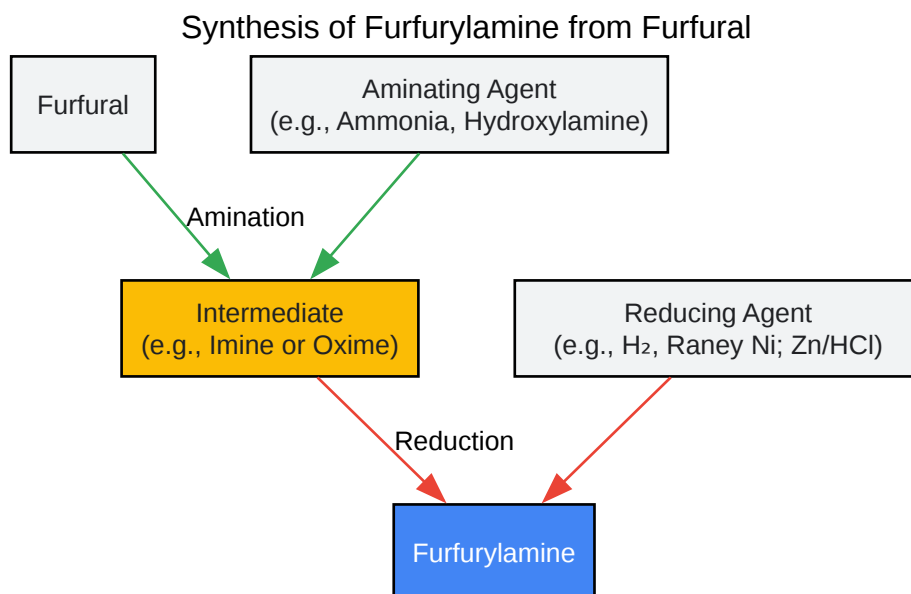
- Furfural
- Hydroxylammonium chloride
- Sodium carbonate
- Zinc dust
- Ammonium chloride (NH₄Cl)
- Zinc chloride (ZnCl₂)
- Water

Procedure:

- Mix furfural (10 mL, 120.72 mmol) and hydroxylammonium chloride (10.07 g, 144.86 mmol) in water (20 mL).
- Add a solution of sodium carbonate (7.68 g, 72.43 mmol) in water (30 mL) dropwise to form furfuryloxime in situ.
- Heat the resulting solution to 60 °C.
- Add additional water (33 mL), zinc dust (55.27 g, 845.04 mmol), ammonium chloride (32.29 g, 603.6 mmol), and zinc chloride (1.64 g, 12.07 mmol).
- Stir the mixture for 15 minutes at 60 °C.
- After cooling and filtration, the product can be isolated from the aqueous solution.^[4]

Logical Workflow of Furfurylamine Synthesis

The following diagram illustrates the general synthetic pathway from furfural to **furfurylamine** via reductive amination.



[Click to download full resolution via product page](#)

Caption: General reaction scheme for the synthesis of **furfurylamine**.

Applications in Research and Drug Development

Furfurylamine is a key starting material in the synthesis of a variety of pharmaceutical compounds.[1][3] For instance, it is a precursor in the production of diuretics like furosemide, as well as certain antihypertensive and antiseptic agents.[3][16] Its ability to participate in various chemical reactions, including condensation, alkylation, and oxidation, makes it a versatile building block for creating complex molecular architectures.[5] Beyond pharmaceuticals, it is also utilized in the synthesis of agrochemicals, polymers, and as a corrosion inhibitor, highlighting its broad industrial relevance.[5][6]

Safety and Handling

Furfurylamine is a hazardous chemical and should be handled with appropriate safety precautions.[8] It is a flammable liquid and vapor, and it is harmful if swallowed, in contact with skin, or inhaled.[10][14] It causes severe skin burns and eye damage.[8] Therefore, it is crucial to use personal protective equipment, including gloves, safety goggles, and respiratory

protection, when handling this compound.[14][17] Work should be conducted in a well-ventilated area, and sources of ignition should be avoided.[14][17] It should be stored in a cool, dry, and well-ventilated area away from incompatible materials.[5][15]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of furfurylamine_Chemicalbook [chemicalbook.com]
- 2. sandermanpub.net [sandermanpub.net]
- 3. microchem.fr [microchem.fr]
- 4. sctunisie.org [sctunisie.org]
- 5. Page loading... [guidechem.com]
- 6. Furfurylamine (617-89-0) | Leading Chemical Wholesaler [chemicalbull.com]
- 7. Furfurylamine CAS#: 617-89-0 [m.chemicalbook.com]
- 8. Furfurylamine | C₅H₇NO | CID 3438 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Furfurylamine - Wikipedia [en.wikipedia.org]
- 10. 糠胺 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 11. dongaochem-metal.com [dongaochem-metal.com]
- 12. Furfurylamine | CAS#:617-89-0 | Chemsrce [chemsrc.com]
- 13. FURFURYLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 14. cdhfinechemical.com [cdhfinechemical.com]
- 15. fishersci.com [fishersci.com]
- 16. Page loading... [wap.guidechem.com]
- 17. nj.gov [nj.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Furfurylamine]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b118560#physical-and-chemical-properties-of-furfurylamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com